

Technical Guide: Stability & Storage of Chloro-bis(dimethylamino)-methylum chloride

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Compound of Interest

Compound Name: *Chloro-bis(dimethylamino)-methylum chloride*

CAS No.: 13829-06-6

Cat. No.: B083039

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Executive Summary

Chloro-bis(dimethylamino)-methylum chloride (CAS: 13829-06-6), often referred to as the chloride salt of the TCFH cation, is a potent electrophilic chlorinating and activating agent. It serves as a critical intermediate in the synthesis of guanidines, amidines, and the activation of carboxylic acids.

However, its utility is directly proportional to its instability. Unlike its hexafluorophosphate counterpart (TCFH), the chloride salt is extremely hygroscopic and thermally labile. Improper storage leads to rapid hydrolysis, generating Tetramethylurea (TMU) and Hydrochloric acid (HCl), which not only renders the reagent useless but introduces acidic contaminants that can compromise downstream sensitive chemistry. This guide defines the "Gold Standard" for maintaining reagent integrity.

Physicochemical Profile & Identification

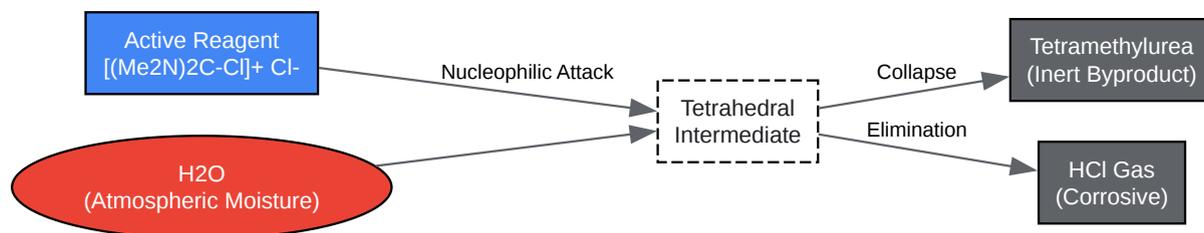
Feature	Specification
IUPAC Name	Chloro-bis(dimethylamino)methylium chloride
Common Names	Tetramethylchloroformamidinium chloride; TCF-Cl
CAS Number	13829-06-6
Formula	
Molecular Weight	171.07 g/mol
Structure	
Physical State	White to pale yellow crystalline solid
Hygroscopicity	Severe (Deliquescent in moist air)
Solubility	Soluble in polar aprotic solvents (MeCN, DCM, DMF). Reacts with protic solvents.

Mechanisms of Degradation

Understanding why the reagent degrades is the first step in prevention. The primary failure mode is hydrolysis, driven by the high electrophilicity of the central carbon atom.

The Hydrolysis Pathway

Upon contact with atmospheric moisture, the chloroiminium center undergoes nucleophilic attack by water. This irreversible cascade releases toxic HCl gas and the inert byproduct Tetramethylurea.



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Figure 1: Hydrolysis mechanism. Note that the formation of Tetramethylurea is thermodynamically favored and irreversible.

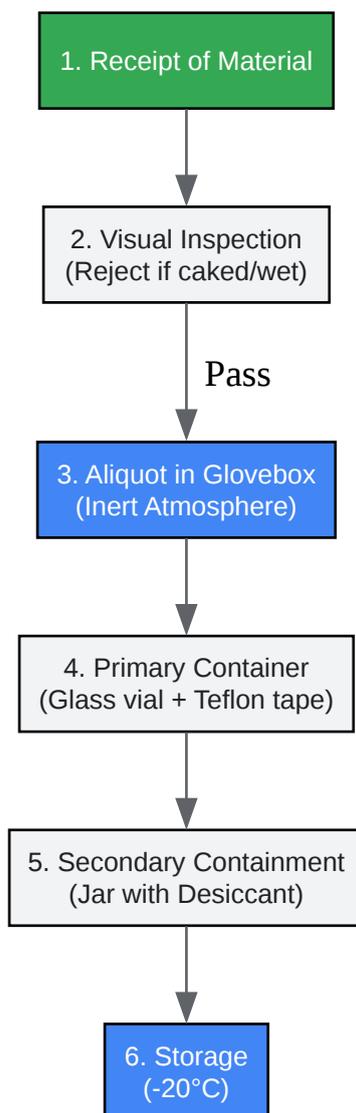
Thermal Instability

While less volatile than Vilsmeier reagents derived from DMF, this salt is thermally sensitive. Prolonged exposure to temperatures $>25^{\circ}\text{C}$ can accelerate disproportionation or autocatalytic decomposition, especially if trace acid (HCl) is present from prior hydrolysis.

Storage & Handling Protocol (The "Gold Standard")

To ensure reagent viability, a multi-barrier storage approach is required.[1]

The Storage Workflow



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Figure 2: Optimal storage workflow to prevent moisture ingress.

Detailed Conditions

Parameter	Recommendation	Rationale
Temperature	-20°C (± 5°C)	Slows thermal decomposition and reduces kinetic rate of hydrolysis with headspace moisture.
Atmosphere	Argon or Nitrogen	Essential. Oxygen is not the primary threat; moisture is. Argon is preferred as it is heavier than air, blanketing the solid.
Container	Glass with PTFE Liner	Do not use metal (corrosion risk from HCl). Do not use standard polyethylene (permeable to moisture over time).
Desiccant	P2O5 or Indicating Silica	Store the primary vial inside a secondary jar containing a strong desiccant.

Quality Control & Re-Validation

Before committing valuable starting materials to a reaction, validate the quality of the **Chloro-bis(dimethylamino)-methylum chloride** batch.

Visual Inspection

- Pass: Free-flowing white/pale-yellow powder.
- Fail: Clumping, "wet" appearance, or liquid formation (indicates significant hydrolysis).

NMR Validation (The Definitive Test)

Proton NMR (

H-NMR) is the most reliable method to quantify purity.

- Solvent: Anhydrous Acetonitrile-d3 (CD

CN) or Dichloromethane-d2 (CD

Cl

).

- Critical: Do NOT use Methanol-d4 (CD

OD) or D

O, as they will react with the reagent immediately.

- Critical: Do NOT use DMSO-d6 if it is not strictly anhydrous; the reagent can react with DMSO sulfoxide oxygen.

Diagnostic Shifts (in CD

CN):

Species	Chemical Shift (, ppm)	Multiplicity	Interpretation
Active Reagent	~3.30 - 3.35	Singlet (12H)	The methyl groups are deshielded by the cationic center.
Tetramethylurea (Impurity)	~2.75 - 2.80	Singlet (12H)	The "dead" hydrolysis product.

Calculation of Purity:

Safety & Toxicology

- Corrosivity: The reagent releases HCl upon contact with skin or mucous membranes. Causes severe burns.[\[2\]](#)[\[3\]](#)
- Teratogenicity: The hydrolysis product, Tetramethylurea (TMU), is a known teratogen. Handle all waste streams as hazardous.

- PPE: Neoprene or Nitrile gloves (double gloving recommended), chemical splash goggles, and lab coat. Always handle in a fume hood.[3]

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